

Physical properties of Triethyl orthobenzoate (boiling point, density)

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Compound of Interest

Compound Name: Triethyl orthobenzoate

Cat. No.: B167694

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Physical Properties of Triethyl Orthobenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Triethyl orthobenzoate**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise and reliable data for their work.

Core Physical Properties

Triethyl orthobenzoate, with the CAS number 1663-61-2, is a commercially available organic compound. It presents as a liquid at room temperature.^{[1][2]}

Data Presentation

The following table summarizes the key physical properties of **Triethyl orthobenzoate**.

Physical Property	Value	Conditions
Boiling Point	239-241 °C	At standard atmospheric pressure (lit.) [1] [3] [4] [5]
80 °C	At 0.1 mmHg (lit.) [1] [3] [5]	
Density	0.991 g/mL	At 25 °C (lit.) [1] [2] [3]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of boiling point and density, adaptable for **Triethyl orthobenzoate**. These protocols are based on established laboratory techniques.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[6\]](#)[\[7\]](#)[\[8\]](#) The capillary method is a common and reliable technique for determining the boiling point of a small sample of liquid.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Sample of **Triethyl orthobenzoate**
- Heating oil (e.g., mineral oil)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **Triethyl orthobenzoate** is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is then immersed in a heating bath (Thiele tube).
- The heating bath is gently and uniformly heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed when a continuous and rapid stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a substance is its mass per unit volume. For liquids, this can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance
- Sample of **Triethyl orthobenzoate**
- Water bath for temperature control (optional but recommended for high accuracy)

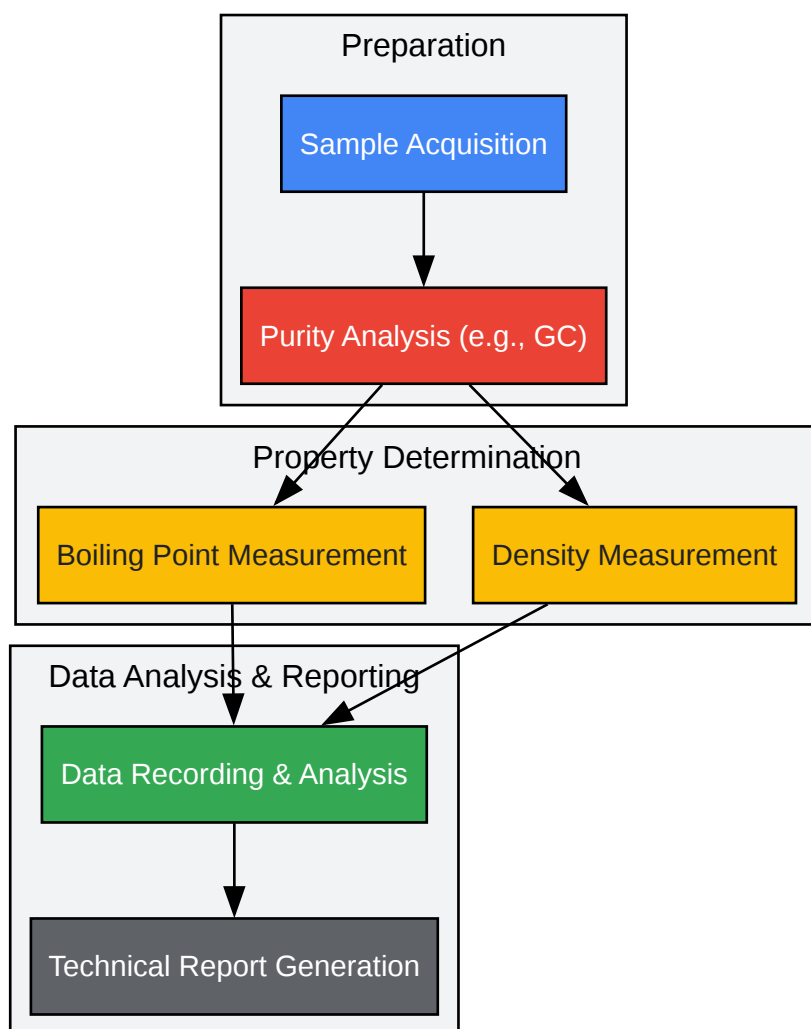
Procedure using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.

- A specific volume of **Triethyl orthobenzoate** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is reweighed.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the filled graduated cylinder.
- The density is calculated by dividing the mass of the liquid by its volume. For improved accuracy, it is recommended to perform the measurement multiple times and average the results.[9]

Logical Workflow

The following diagram illustrates the logical workflow for determining the physical properties of a chemical compound like **Triethyl orthobenzoate**.



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Caption: Workflow for Physical Property Determination.

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References

- 1. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]

- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. phillysim.org [phillysim.org]
- 4. prc.cnrs.fr [prc.cnrs.fr]
- 5. pubs.acs.org [pubs.acs.org]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. scribd.com [scribd.com]
- 9. chem.libretexts.org [chem.libretexts.org]
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